

Technical Monograph: Cinnamic Acid-13C3 (- Cinnamic Acid)

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Compound of Interest

Compound Name: Cinnamic Acid-13C3

Cat. No.: B1156816

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Part 1: Executive Summary

Cinnamic Acid-13C3 (trans-3-Phenylacrylic acid-1,2,3-

) is a stable isotope-labeled analog of cinnamic acid where the three carbons of the propenoic acid side chain are replaced by Carbon-13.

This compound serves as a critical Internal Standard (IS) in quantitative mass spectrometry (LC-MS/GC-MS) for normalizing matrix effects and recovery losses in biological samples. Furthermore, it is a high-value metabolic tracer in plant metabolomics and flux analysis (MFA), allowing researchers to map the carbon flow through the phenylpropanoid pathway into downstream lignins, flavonoids, and coumarins without radioisotope hazards.

Part 2: Chemical Identity & Specifications[1]

Parameter	Specification
Chemical Name	trans-Cinnamic acid-1,2,3-
Synonyms	3-Phenyl-2-propenoic acid- ; -Phenylacrylic acid-
CAS Number	2734410-01-4 (Specific); 140-10-3 (Unlabeled parent)
Molecular Formula	(or with isotope notation)
Molecular Weight	151.17 g/mol (vs. 148.16 g/mol unlabeled)
Isotopic Purity	atom %
Chemical Purity	(CP)
Appearance	White to off-white crystalline solid
SMILES	O=O
Solubility	Soluble in methanol, ethanol, DMSO; slightly soluble in water. [1] [2] [3] [4] [5] [6] [7]



Note on CAS: While 2734410-01-4 is the specific identifier for the side-chain labeled isotopomer, many suppliers may reference the unlabeled CAS (140-10-3) in Safety Data Sheets (SDS) as the toxicological properties are identical.

Part 3: Safety Data Sheet (SDS) Analysis

Based on GHS Classification (aligned with parent compound trans-Cinnamic Acid)

Hazard Identification

- Signal Word: WARNING
- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation (Specific Target Organ Toxicity - Single Exposure).

Precautionary Protocols

- Prevention (P261, P280): Avoid breathing dust/fume. Wear protective gloves/eye protection (Nitrile gloves, safety glasses with side shields).
- Response (P305+P351+P338): IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
- Storage: Store at -20°C to prevent isotopic exchange or degradation over long periods, although chemically stable at room temperature. Keep container tightly closed in a dry, well-ventilated place.

Part 4: Synthesis & Production Pathways

The production of **Cinnamic Acid-13C3** typically follows a Knoevenagel Condensation adapted for isotopic labeling. To achieve uniform labeling on the side chain (positions 1, 2, and 3), both the aldehyde carbon and the malonic acid carbons must be labeled.

Chemical Synthesis Logic

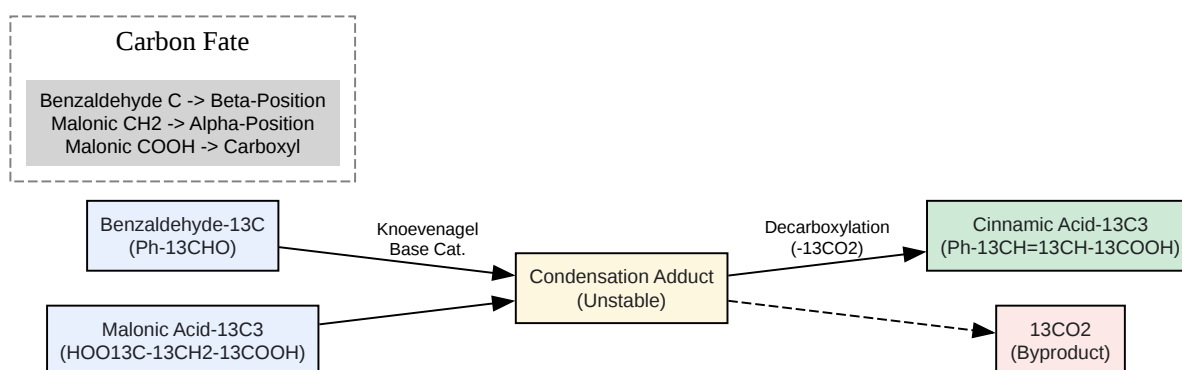
- Precursors: Benzaldehyde-carbonyl-

+ Malonic Acid-

.

- Reaction: The malonic acid undergoes condensation with the aldehyde, followed by decarboxylation.[8][9]
- Carbon Mapping:
 - -Carbon comes from Benzaldehyde ().
 - -Carbon and Carboxyl Carbon come from Malonic Acid.
 - Note: Decarboxylation of Malonic acid releases one , leaving the other two atoms in the product.

Visualization: Synthesis & Carbon Mapping



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Caption: Synthesis route via Knoevenagel condensation showing the mapping of Carbon-13 atoms from precursors to the final **Cinnamic Acid-13C3** structure.

Part 5: Technical Applications & Protocols

Protocol: LC-MS/MS Internal Standard

In pharmacokinetic (PK) studies or food analysis, **Cinnamic Acid-13C3** is the "Gold Standard" for quantification because it co-elutes with the analyte but is mass-resolved, correcting for ionization suppression.

Mass Spectrometry Conditions (Triple Quadrupole):

- Ionization: Electrospray Ionization (ESI), Negative Mode.[\[1\]](#)[\[10\]](#)

- MRM Transitions:

- Target (Unlabeled):

147.1

103.1 (Loss of

).

- IS (Labeled):

150.1

105.1 (Loss of

).

Rationale: The parent ion

for the labeled compound is 150 (147 + 3). The neutral loss is

(Mass 45). The product ion is the styrenyl fragment containing two

atoms (

).

Application: Metabolic Flux Analysis (MFA)

In plant biology, **Cinnamic Acid-13C3** is used to trace the Phenylpropanoid Pathway. By feeding plant tissues (e.g., Arabidopsis seedlings) with this precursor, researchers can measure the rate of incorporation into downstream metabolites like Lignin, Coumarins, and Flavonoids.

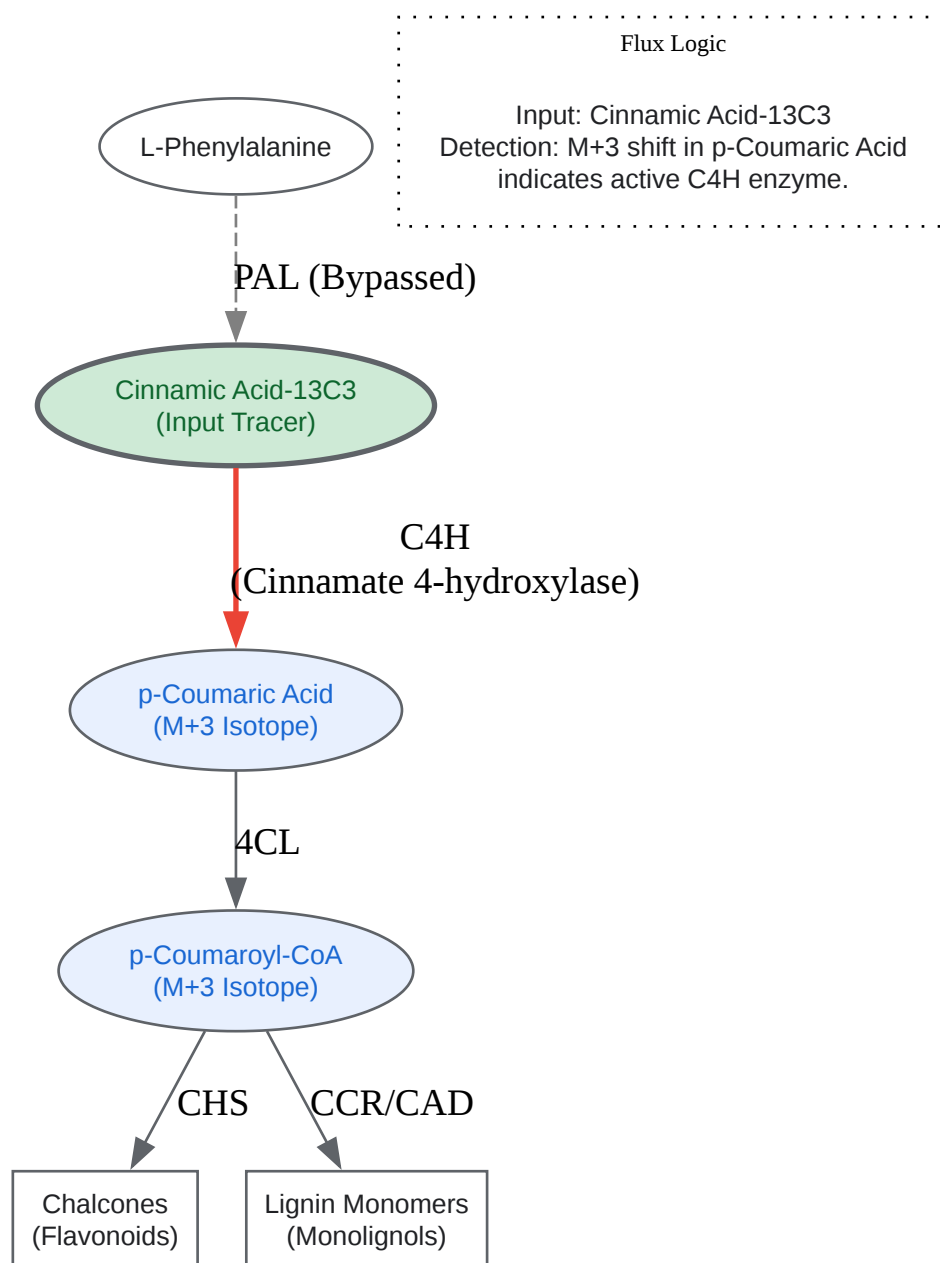
Experimental Workflow for MFA:

- Tracer Administration: Incubate tissue in liquid medium containing 50-100

Cinnamic Acid-13C3.

- Quenching: Rapidly freeze tissue in liquid nitrogen to stop metabolism.
- Extraction: Homogenize in 80% MeOH (cold) to extract phenolics.
- Analysis: LC-HRMS (High Resolution) to detect mass shifts (+3 Da) in downstream products.

Visualization: Phenylpropanoid Pathway Tracing



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Caption: Metabolic flux tracing. Exogenous **Cinnamic Acid-13C3** bypasses PAL, directly probing C4H activity and downstream flux into flavonoids and lignin.

Part 6: References

- MedChemExpress. (2024). **Cinnamic acid-13C3** Product Datasheet & SDS. Retrieved from

- Sigma-Aldrich. (2024). trans-Cinnamic acid Safety Data Sheet (SDS) - CAS 140-10-3. Retrieved from
- LGC Standards. (2024). Stable Isotope Labelled Analytical Standards - **Cinnamic Acid-13C3**. Retrieved from
- Creative Proteomics. (2023). Overview of 13C Metabolic Flux Analysis (13C-MFA). Retrieved from
- Wang, Y., et al. (2020).[11] Quantitative metabolic flux analysis reveals an unconventional pathway in cancer cells. Nature Communications.[6] Retrieved from
- Thermo Fisher Scientific. (2023). trans-Cinnamic acid SDS. Retrieved from

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Sources

- [1. mdpi.com \[mdpi.com\]](#)
- [2. \[Determination of plasma concentration of cinnamic acid by LC-MS-MS and study of pharmacokinetics in healthy volunteers after mailuoning injection\] - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. thepharmajournal.com \[thepharmajournal.com\]](#)
- [5. 13C-MFA - Creative Proteomics MFA \[creative-proteomics.com\]](#)
- [6. d-nb.info \[d-nb.info\]](#)
- [7. otsuka.co.jp \[otsuka.co.jp\]](#)
- [8. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [9. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](#)
- [10. researchgate.net \[researchgate.net\]](#)

- [11. Frontiers | 13C metabolic flux analysis: Classification and characterization from the perspective of mathematical modeling and application in physiological research of neural cell \[frontiersin.org\]](#)
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